

3-Methoxy-1-propanol: A Comprehensive Technical Review

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Compound of Interest

Compound Name: **3-Methoxy-1-propanol**

Cat. No.: **B072126**

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Introduction

3-Methoxy-1-propanol, with the CAS Number 1589-49-7, is a versatile primary alcohol and ether that sees broad application across various industries.^[1] This document provides a detailed technical overview of its chemical and physical properties, safety information, and common applications, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

3-Methoxy-1-propanol is a colorless to light yellow, clear liquid with a mild, sweet odor.^{[2][3]} Its unique combination of a hydroxyl group and an ether linkage imparts a useful balance of hydrophilic and lipophilic characteristics, making it an effective solvent for a wide array of substances.^[2]

Table 1: Physical and Chemical Properties of **3-Methoxy-1-propanol**

Property	Value	Source(s)
CAS Number	1589-49-7	[1] [2] [3] [4] [5]
Molecular Formula	C4H10O2	[1] [2] [4]
Molecular Weight	90.12 g/mol	[1] [2] [5]
Appearance	Colorless to light yellow clear liquid	[3] [6]
Boiling Point	149 - 153 °C	[6] [7] [8]
Melting Point	-84.2 °C (estimate)	[8]
Density	0.942 g/mL at 20 °C	[8]
Flash Point	38 °C (100.4 °F) - closed cup	[6] [7]
Refractive Index	n20/D 1.413	
Solubility	Completely miscible with water, soluble in methanol and acetone.	[6]

Table 2: Identifiers and Synonyms

Identifier Type	Identifier	Source(s)
IUPAC Name	3-methoxypropan-1-ol	[4]
Synonyms	1,3-Propanediol Monomethyl Ether, 3-methoxypropanol	[3] [4]
EC Number	433-230-9	[4] [5]
Beilstein/REAXYS Number	1731204	[5]

Safety and Handling

3-Methoxy-1-propanol is a flammable liquid and vapor and should be handled with appropriate safety precautions.[\[3\]](#)[\[6\]](#)[\[7\]](#) It is classified as causing skin and serious eye irritation.

[\[7\]](#)

Table 3: Safety and Hazard Information

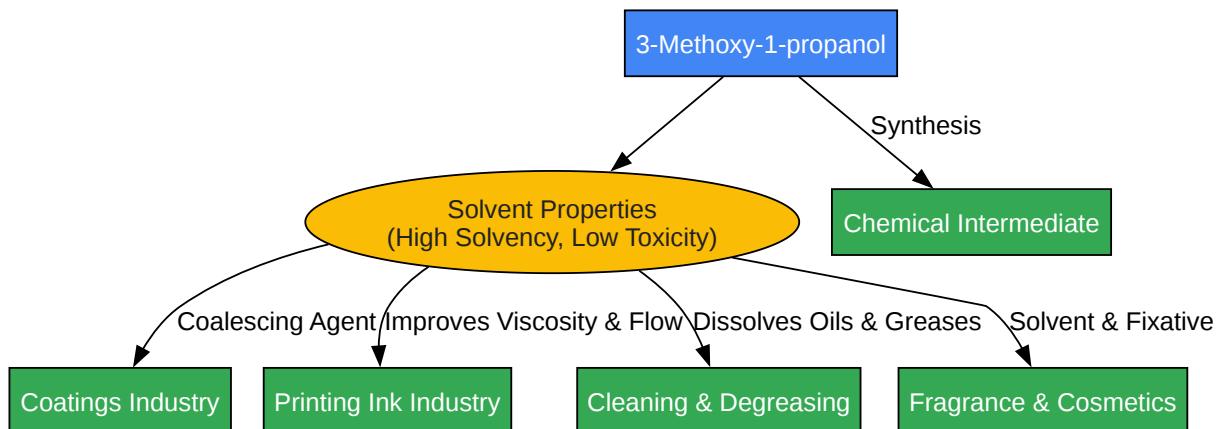
Hazard Classification	Description	Source(s)
Flammability	Flammable liquid and vapor (Category 3)	[3][7]
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	[7]
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2)	[7]
Hazard Statements	H226: Flammable liquid and vapor	[3][6]
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces – No smoking	[6]

When handling **3-Methoxy-1-propanol**, it is crucial to use personal protective equipment, including safety glasses and gloves, and to work in a well-ventilated area. Ensure that eyewash stations and safety showers are readily accessible.[\[7\]](#)

Applications

The versatile solvent properties of **3-Methoxy-1-propanol** lend it to a variety of industrial and commercial uses.

Logical Flow of Applications



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Caption: Applications of **3-Methoxy-1-propanol**.

- Coatings Industry: It is utilized as a coalescing agent in water-based paints and varnishes.[\[2\]](#)
- Printing Inks: In the printing industry, it serves as a solvent in flexographic, gravure, and screen printing inks, helping to dissolve resins and pigments and improve ink flow.[\[2\]](#)
- Cleaning and Degreasing: Its ability to dissolve oils and greases makes it an effective solvent in industrial cleaning and metal degreasing applications.[\[2\]](#)
- Fragrance and Cosmetics: Due to its mild odor and excellent solubility, it is used as a solvent and fixative in perfumes, lotions, and other personal care products.
- Chemical Synthesis: **3-Methoxy-1-propanol** also serves as a chemical intermediate in various synthetic processes.

Experimental Protocols

While specific, detailed experimental protocols for drug development applications are proprietary and not publicly available, the synthesis of **3-Methoxy-1-propanol** itself can be described.

General Synthesis Workflow

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Caption: General synthesis workflow for **3-Methoxy-1-propanol**.

A common laboratory-scale synthesis involves the reaction of methoxyacetic acid with methanol in the presence of an acid catalyst.^[2] Another reported method is the selective synthesis from methanol and allyl alcohol using metal oxide and zeolite catalysts in the liquid phase.

Methodology for Synthesis from Methanol and Allyl Alcohol:

- Catalyst Preparation: Prepare the desired metal oxide or zeolite catalyst. This may involve ion exchange, impregnation, or other standard catalyst preparation techniques.
- Reaction Setup: Charge a high-pressure reactor with the catalyst, methanol, and allyl alcohol in a specific molar ratio.
- Reaction Conditions: Heat the reactor to a specified temperature and pressure. These conditions will vary depending on the catalyst used.
- Reaction Monitoring: Monitor the progress of the reaction by taking periodic samples and analyzing them using gas chromatography (GC) to determine the conversion of allyl alcohol and the selectivity to **3-Methoxy-1-propanol**.
- Product Isolation: After the reaction reaches the desired conversion, cool the reactor and recover the product mixture.
- Purification: Separate the **3-Methoxy-1-propanol** from the unreacted starting materials, catalyst, and any byproducts, typically by distillation.

- Characterization: Confirm the identity and purity of the final product using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

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